

N-Nitroso-Enalapril Reference Standard: Application Notes and Protocols for Analytical Testing

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-nitroso-enalapril*

CAS No.: 2994317-06-3

Cat. No.: B16334061

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Nitroso-enalapril is a nitrosamine impurity that can form in drug products containing enalapril, an angiotensin-converting enzyme (ACE) inhibitor used to treat hypertension and heart failure.[1] Due to the classification of many nitrosamines as probable human carcinogens, regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established strict guidelines for their control in pharmaceutical products.[1] The use of a well-characterized **N-nitroso-enalapril** reference standard is essential for the development, validation, and routine application of analytical methods to detect and quantify this impurity, ensuring the safety and quality of enalapril-containing medicines.[2][3] This document provides detailed application notes and protocols for the analytical testing of **N-nitroso-enalapril**.

Regulatory Context and Acceptable Intake

Regulatory agencies require pharmaceutical manufacturers to conduct risk assessments for the presence of nitrosamine impurities in their products and to perform confirmatory testing if a risk is identified. The FDA has established an acceptable intake (AI) limit for **N-nitroso-enalapril** of 1500 ng/day.[3] Analytical methods must be sensitive enough to quantify **N-nitroso-enalapril** at levels well below this limit.

Physicochemical Properties

Property	Value
Chemical Name	(S)-1-(((S)-2-(((S)-1-ethoxy-1-oxo-4-phenylbutan-2-yl)(nitroso)amino)propanoyl)pyrrolidine-2-carboxylic acid
Molecular Formula	C ₂₀ H ₂₇ N ₃ O ₆
Molecular Weight	405.45 g/mol
Appearance	Pale yellow to yellow solid (typical)
CAS Number	2994317-06-3

Analytical Methodologies

The detection and quantification of **N-nitroso-enalapril** at trace levels require highly sensitive and specific analytical methods. Liquid chromatography coupled with mass spectrometry (LC-MS) is the preferred technique. High-performance liquid chromatography with ultraviolet detection (HPLC-UV) can also be used, potentially with derivatization to enhance sensitivity.

Representative LC-MS/MS Protocol for N-Nitroso-Enalapril

This protocol is a representative method based on common practices for nitrosamine analysis and should be validated by the user.

1. Sample Preparation

- **Standard Solution:** Prepare a stock solution of the **N-nitroso-enalapril** reference standard in a suitable solvent such as methanol or acetonitrile. Perform serial dilutions to prepare

calibration standards and quality control samples at appropriate concentrations.

- Sample Solution (Enalapril Drug Product):
 - Weigh and grind a representative number of tablets to obtain a fine powder.
 - Accurately weigh a portion of the powder equivalent to a single dose of enalapril.
 - Dissolve the powder in a suitable extraction solvent (e.g., methanol or a mixture of methanol and water).
 - Vortex or sonicate to ensure complete dissolution of the analyte.
 - Centrifuge to pelletize insoluble excipients.
 - Filter the supernatant through a 0.22 µm syringe filter into an HPLC vial.

2. Chromatographic Conditions

Parameter	Recommended Condition
LC System	UHPLC or HPLC system
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	Start with a low percentage of B, ramp up to a high percentage of B to elute the analyte, then return to initial conditions for re-equilibration.
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	40 °C
Injection Volume	1 - 10 µL

3. Mass Spectrometry Conditions

Parameter	Recommended Condition
Mass Spectrometer	Triple quadrupole mass spectrometer
Ionization Source	Electrospray Ionization (ESI) in positive mode
Multiple Reaction Monitoring (MRM) Transitions	To be determined by infusing the N-nitroso-enalapril reference standard. A hypothetical transition would be based on the precursor ion $[M+H]^+$ and a characteristic product ion.
Source Parameters	Optimize source temperature, gas flows, and voltages for maximum signal intensity.

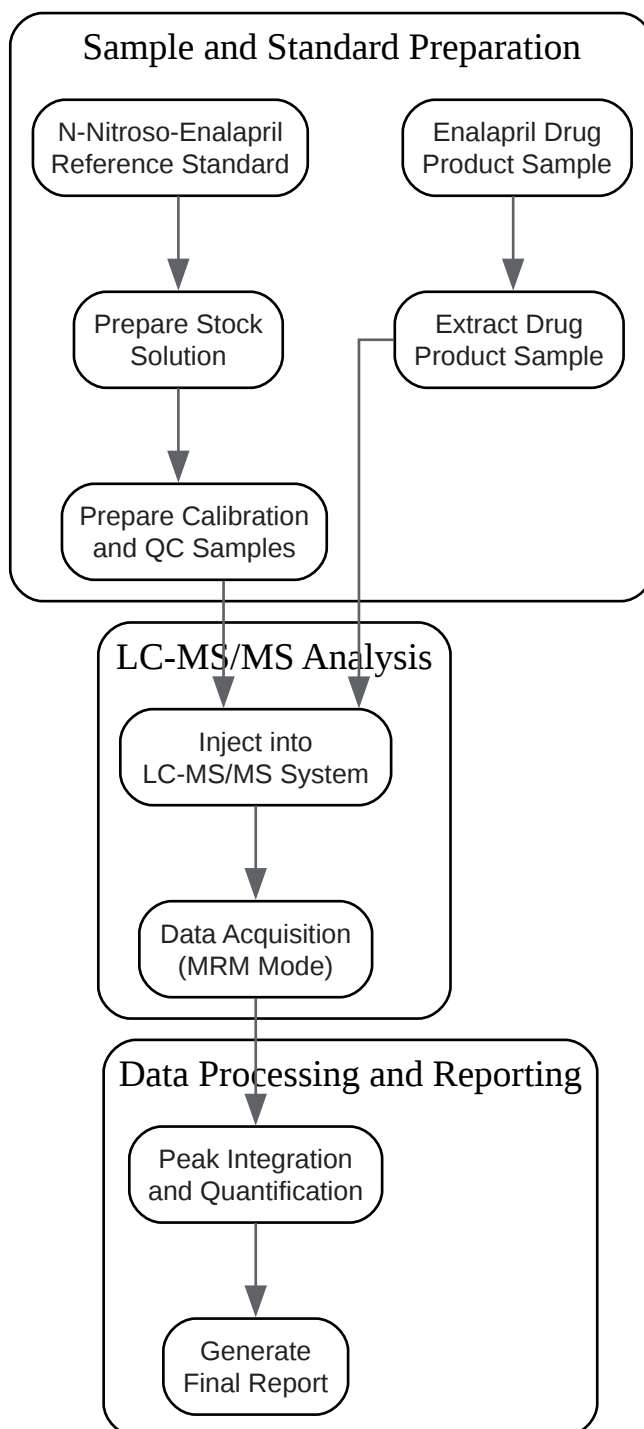
4. Method Validation Parameters

The analytical method should be validated according to ICH guidelines, including the following parameters:

Parameter	Typical Acceptance Criteria
Specificity	No interference from blank, placebo, or other impurities at the retention time of N-nitroso-enalapril.
Linearity	$R^2 > 0.99$ over the desired concentration range.
Limit of Detection (LOD)	Signal-to-noise ratio ≥ 3
Limit of Quantification (LOQ)	Signal-to-noise ratio ≥ 10 ; sufficiently below the acceptable limit.
Accuracy (Recovery)	Typically between 80% and 120% for trace analysis.
Precision (Repeatability and Intermediate Precision)	$RSD \leq 15\%$ at the LOQ, $\leq 10\%$ at higher concentrations.
Robustness	Insensitive to small, deliberate changes in method parameters.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the analysis of **N-nitroso-enalapril** in a drug product using a reference standard.



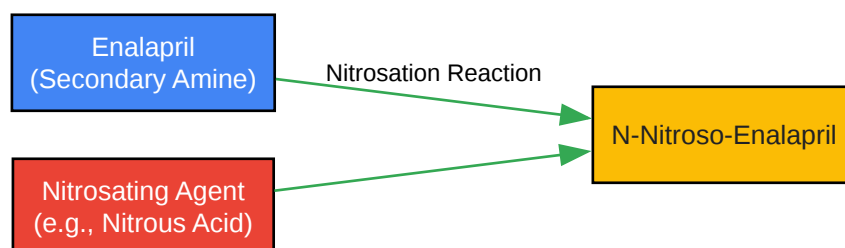
[Click to download full resolution via product page](#)

Analytical workflow for **N-nitroso-enalapril**.

Signaling Pathway Considerations

Enalapril is a prodrug that is hydrolyzed in the body to its active form, enalaprilat. Enalaprilat inhibits the angiotensin-converting enzyme (ACE), which plays a key role in the renin-angiotensin-aldosterone system (RAAS). The presence of the N-nitroso impurity is not related to the therapeutic mechanism of action but is a result of potential chemical reactions during synthesis or storage.

The following diagram illustrates the formation of **N-nitroso-enalapril**.



[Click to download full resolution via product page](#)

Formation of **N-nitroso-enalapril**.

Conclusion

The control of **N-nitroso-enalapril** is a critical aspect of ensuring the safety of enalapril-containing drug products. The use of a qualified **N-nitroso-enalapril** reference standard is fundamental for the accurate and reliable quantification of this impurity. The analytical methods and workflows described in this document provide a framework for researchers and drug development professionals to establish and validate robust testing procedures that comply with global regulatory expectations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. N-Nitroso Enalapril, Nitrosamine Compounds, Nitrosamine Impurities, Impurity Standards \[chemicea.com\]](#)
- [2. N-Nitroso Enalapril | Axios Research \[axios-research.com\]](#)
- [3. veeprho.com \[veeprho.com\]](#)
- To cite this document: BenchChem. [N-Nitroso-Enalapril Reference Standard: Application Notes and Protocols for Analytical Testing]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16334061/docs#n-nitroso-enalapril-reference-standard-application-notes-and-protocols-for-analytical-testing\]](https://www.benchchem.com/product/b16334061/docs#n-nitroso-enalapril-reference-standard-application-notes-and-protocols-for-analytical-testing)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

